

Application Notes & Protocols: The Use of Mesityldehyde in the Synthesis of Fragrances

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Compound of Interest

Compound Name: Mesityldehyde

Cat. No.: B022134

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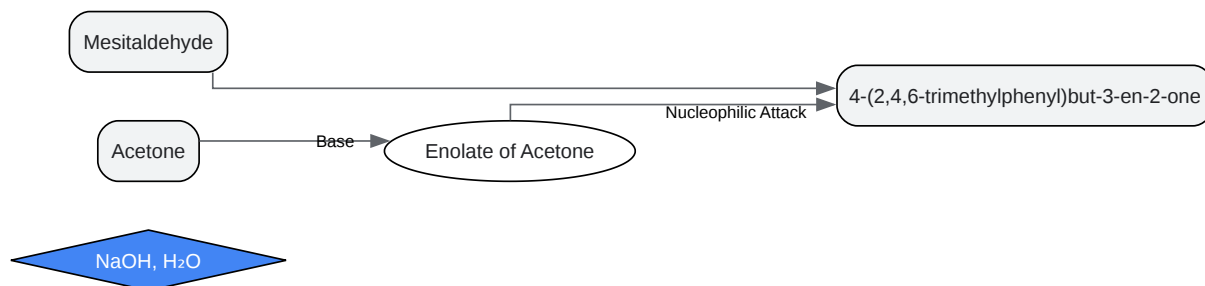
For Researchers, Scientists, and Drug Development Professionals

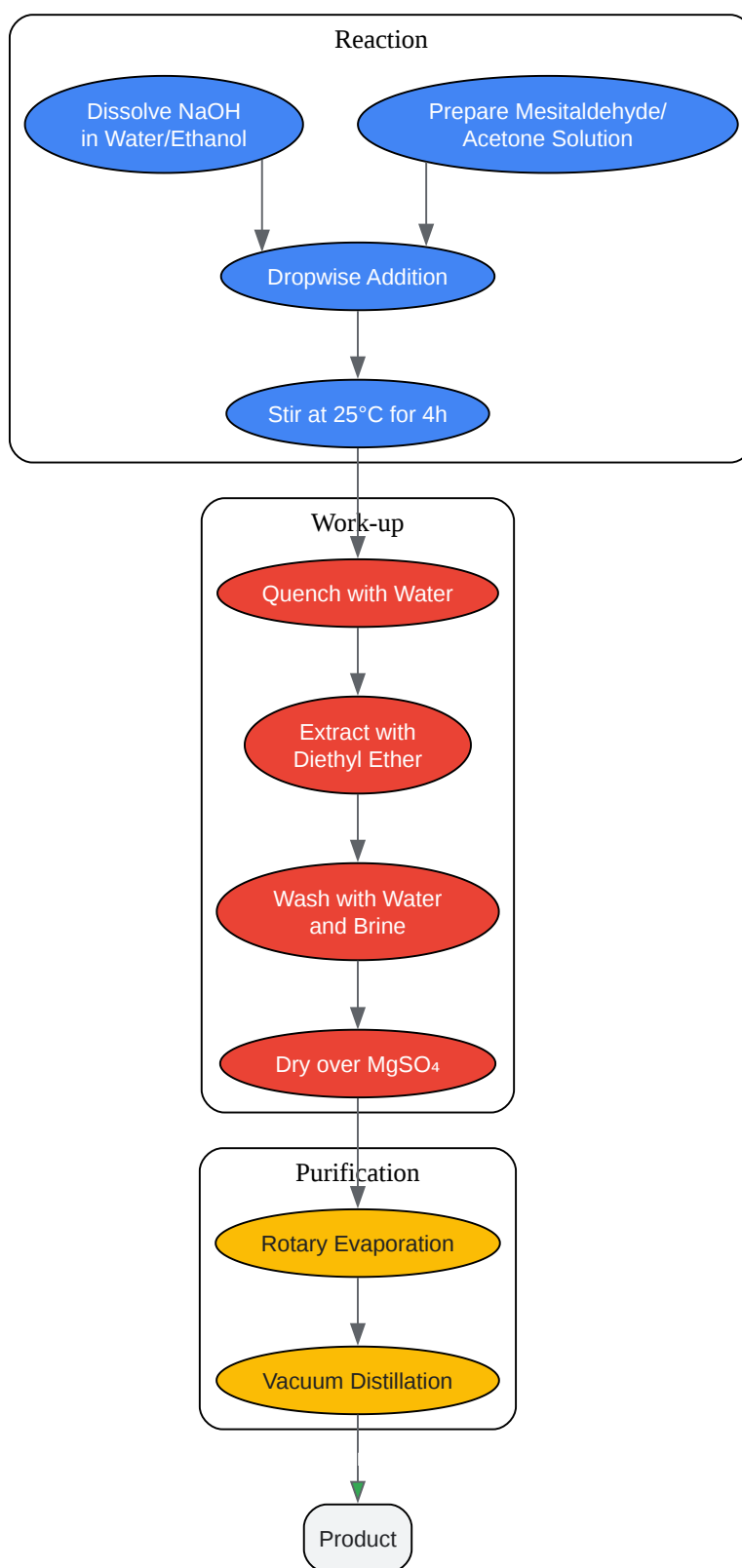
This document provides detailed application notes and protocols for the use of **mesityldehyde** (2,4,6-trimethylbenzaldehyde) in the synthesis of fragrance molecules. **Mesityldehyde**, a colorless liquid with a characteristic aromatic odor, serves as a versatile intermediate in the creation of complex aromatic compounds for the fragrance industry.^{[1][2]} Its unique structure, featuring a sterically hindered aldehyde group and an activated aromatic ring, allows for a variety of chemical transformations to produce novel odorants.

This document will focus on a representative synthetic application of **mesityldehyde**: the base-catalyzed aldol condensation with acetone to form 4-(2,4,6-trimethylphenyl)but-3-en-2-one. This reaction is a classic example of how the carbon skeleton can be extended from an aromatic aldehyde to create a molecule with potential fragrance properties, often in the floral, woody, or spicy olfactory families.

Synthetic Pathway Overview

The synthesis of 4-(2,4,6-trimethylphenyl)but-3-en-2-one from **mesityldehyde** proceeds via a Claisen-Schmidt condensation, a type of crossed aldol condensation. In this reaction, **mesityldehyde** reacts with acetone in the presence of a base, typically sodium hydroxide, to form an α,β -unsaturated ketone.





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References

- 1. Synthesis routes of Majantol [benchchem.com]
- 2. mdpi.com [mdpi.com]
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